

# JNJ-63533054 for c-fos Expression Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: JNJ-63533054

Cat. No.: B1673072

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## Introduction

**JNJ-63533054** is a potent and selective agonist for the G protein-coupled receptor 139 (GPR139).[1][2][3] GPR139 is an orphan receptor with high expression in the central nervous system, particularly in the habenula and striatum.[4][5] Its endogenous ligands are believed to be the amino acids L-tryptophan and L-phenylalanine. The signaling pathways associated with GPR139 activation involve coupling to both Gq/11 and Gi/o proteins.

The immediate early gene c-fos is widely used as a marker of neuronal activity. Following neuronal depolarization and an influx of calcium, the c-fos gene is rapidly transcribed, leading to an increase in the c-Fos protein. Immunohistochemical detection of c-Fos protein allows for the mapping of activated neuronal ensembles in response to various stimuli, including pharmacological agents.

These application notes provide a summary of the use of **JNJ-63533054** in c-fos expression studies, detailed experimental protocols for c-fos immunohistochemistry, and a visualization of the relevant signaling pathways.

## Data Presentation

A key study investigated the effect of **JNJ-63533054** on c-fos expression in the medial habenula and dorsal striatum of mice. The results indicated that **JNJ-63533054**, at the tested

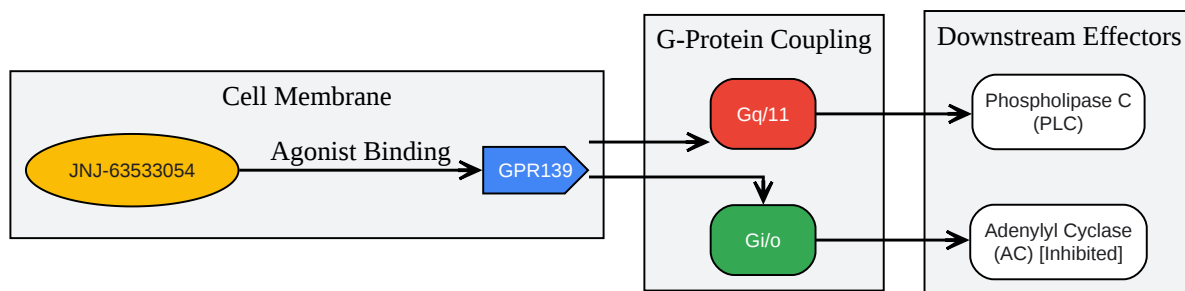
doses, did not significantly alter c-fos expression in these brain regions. As a positive control, amphetamine was shown to increase c-fos expression in the dorsal striatum.

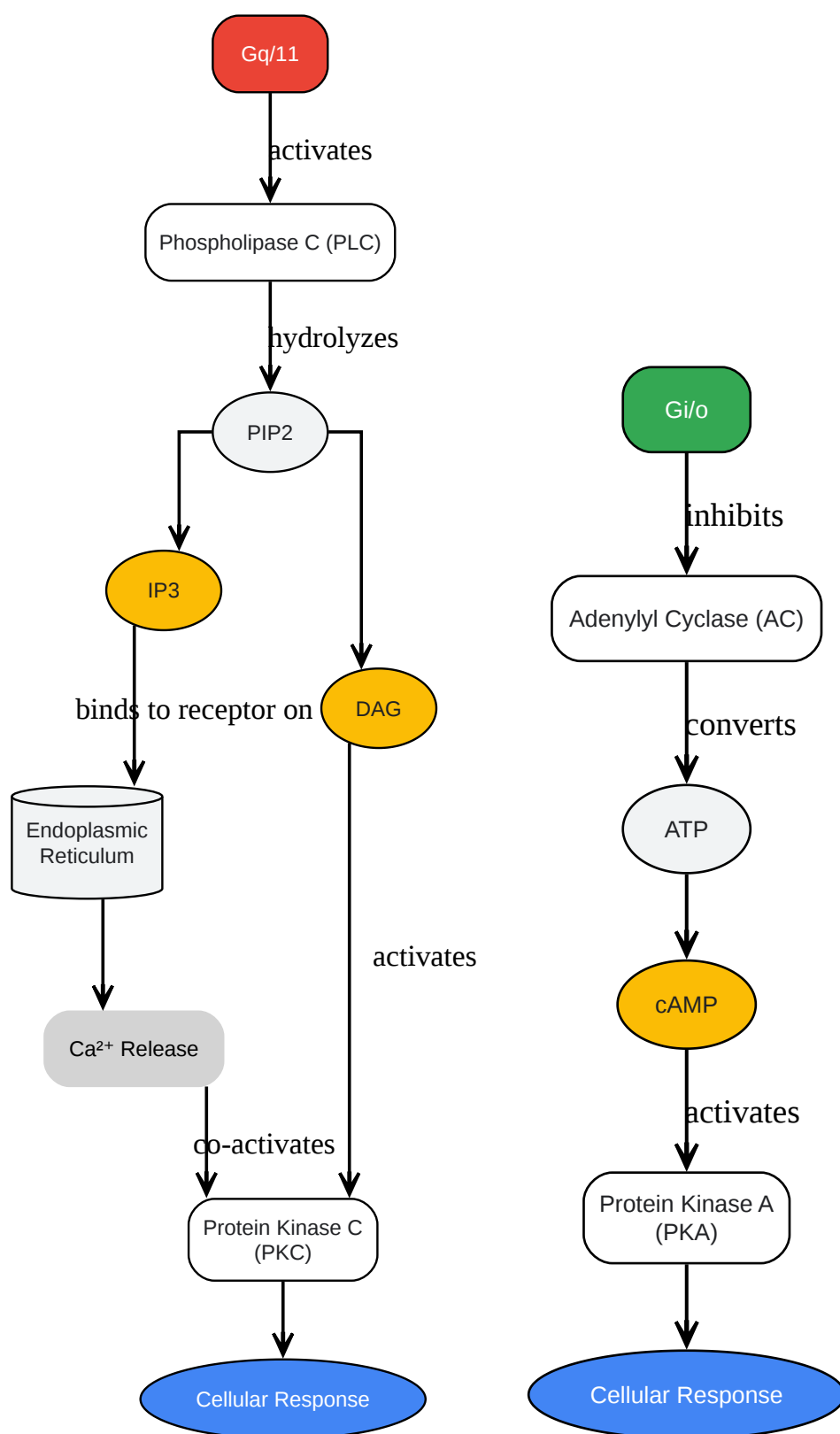
Table 1: Effect of **JNJ-63533054** on c-fos Expression in Mouse Brain

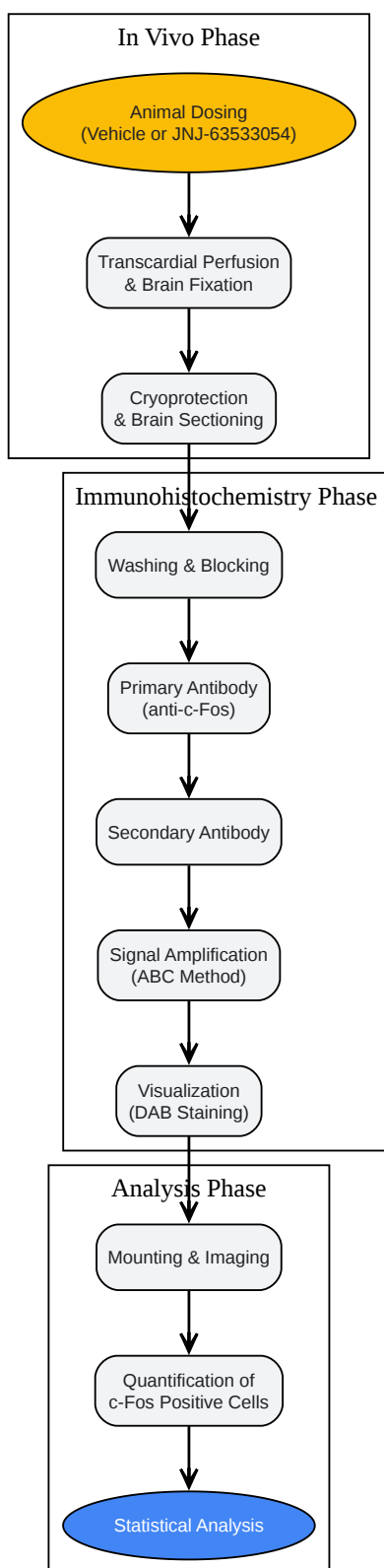
Treatment Group	Dose	Route of Administration	Brain Region	Mean c-fos Positive Cells ( $\pm$ SEM)	Statistical Significance (vs. Vehicle)
Vehicle	-	p.o.	Medial Habenula	~100	-
JNJ-63533054	10 mg/kg	p.o.	Medial Habenula	~110	Not Significant
JNJ-63533054	30 mg/kg	p.o.	Medial Habenula	~120	Not Significant
Amphetamine	2 mg/kg	i.p.	Medial Habenula	~105	Not Significant
Vehicle	-	p.o.	Dorsal Striatum	~50	-
JNJ-63533054	10 mg/kg	p.o.	Dorsal Striatum	~60	Not Significant
JNJ-63533054	30 mg/kg	p.o.	Dorsal Striatum	~55	Not Significant
Amphetamine	2 mg/kg	i.p.	Dorsal Striatum	~350	$p < 0.0001$

## Signaling Pathways

The activation of GPR139 by an agonist like **JNJ-63533054** initiates intracellular signaling cascades through Gq/11 and Gi/o proteins. The following diagrams illustrate these pathways.







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